

Application Notes and Protocols: DBCO-PEG1-Acid for Cell Surface Modification

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Compound of Interest

Compound Name: DBCO-PEG1-acid

Cat. No.: B1192636

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Introduction

DBCO-PEG1-acid is a versatile heterobifunctional linker that plays a crucial role in bioconjugation, particularly in the realm of cell surface engineering. This reagent features a dibenzocyclooctyne (DBCO) group, a key component for strain-promoted alkyne-azide cycloaddition (SPAAC), a type of copper-free click chemistry. This bioorthogonal reaction allows for the specific and efficient covalent labeling of azide-modified biomolecules in complex biological environments, including the surfaces of living cells, without the need for cytotoxic copper catalysts.^{[1][2][3][4][5]}

The molecule also possesses a terminal carboxylic acid (-COOH) group, which can be activated to form a stable amide bond with primary amines, such as those found on lysine residues of proteins or on amine-functionalized molecules. A short polyethylene glycol (PEG1) spacer enhances the hydrophilicity of the molecule, which can improve solubility and reduce non-specific binding during labeling experiments.

These characteristics make **DBCO-PEG1-acid** an ideal tool for a two-step cell surface modification strategy. First, the carboxylic acid is utilized to conjugate a molecule of interest (e.g., a fluorescent dye, biotin, or a therapeutic agent) containing a primary amine. Second, the DBCO group on the resulting conjugate is used to label cells that have been metabolically engineered to express azide groups on their surface glycans.

Key Features and Applications

Key Features:

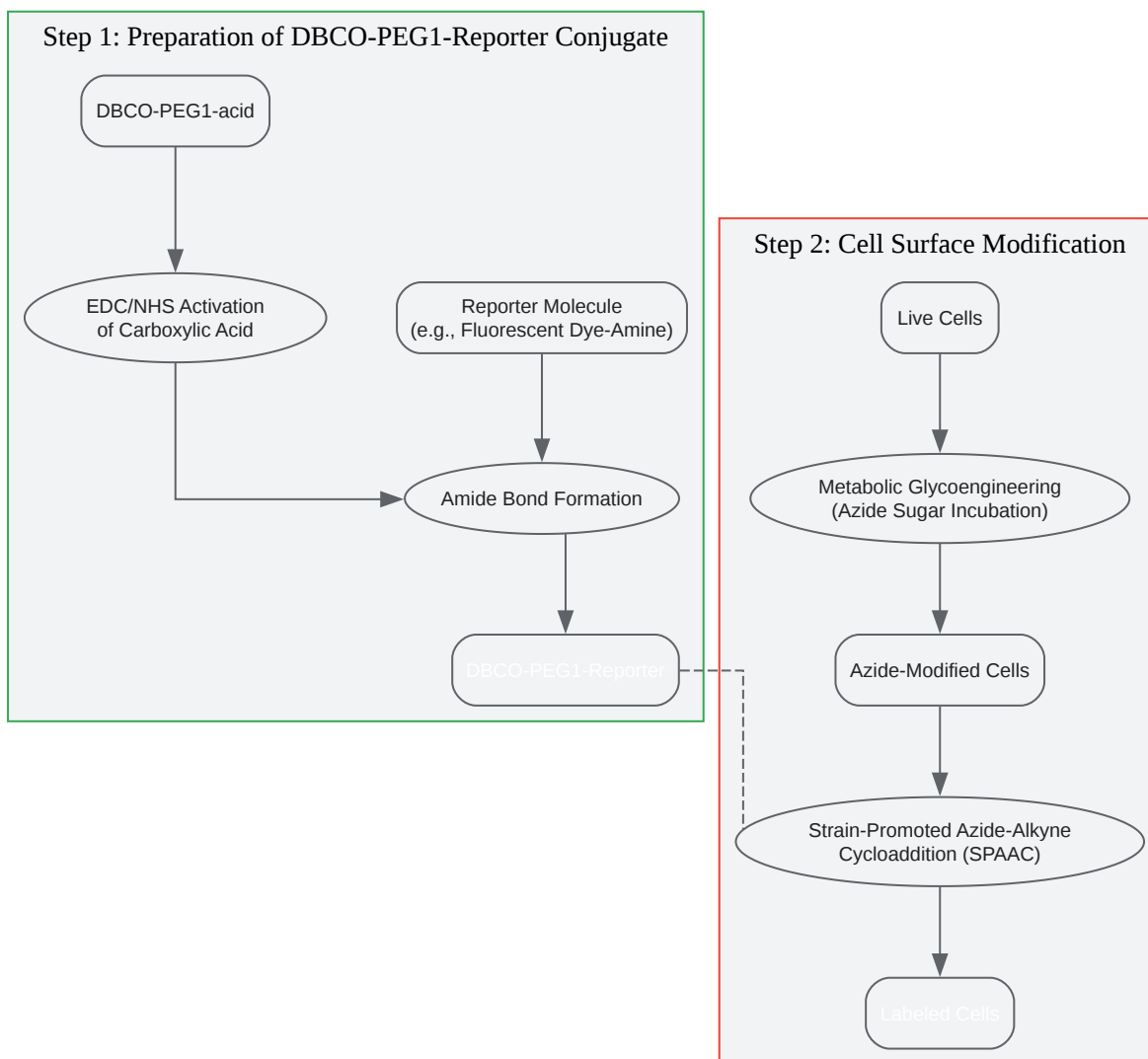
- **Bioorthogonal Reactivity:** The DBCO group reacts specifically with azides via copper-free click chemistry, ensuring high specificity in complex biological systems.
- **Amine-Reactive Handle:** The carboxylic acid allows for the conjugation of a wide range of amine-containing molecules.
- **Enhanced Hydrophilicity:** The PEG spacer improves solubility in aqueous buffers.
- **Biocompatibility:** The absence of a copper catalyst makes this method suitable for live cell applications.

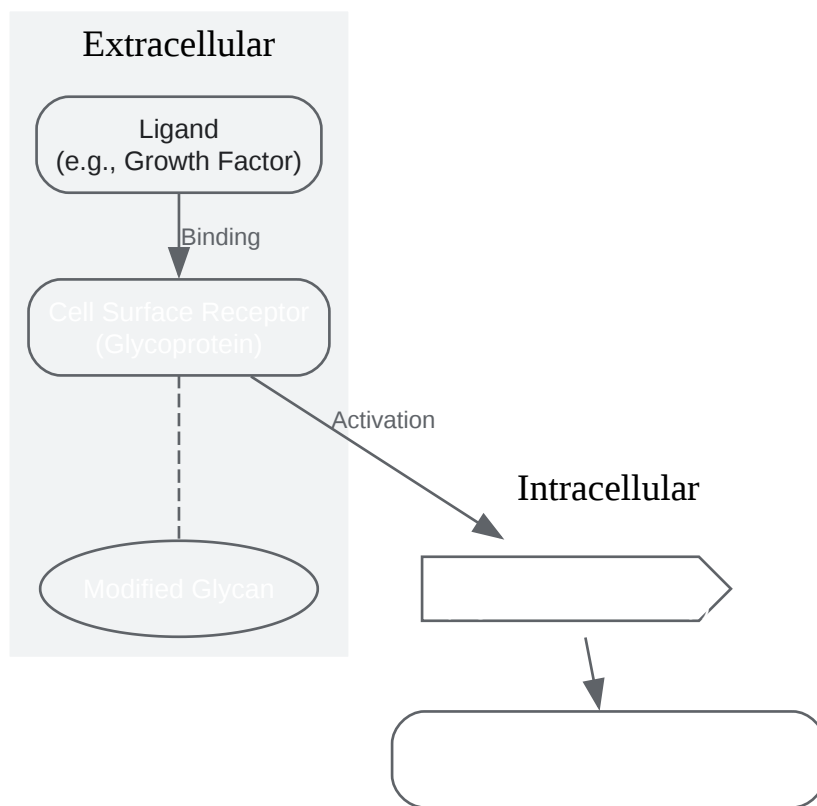
Applications:

- **Cell Surface Labeling:** Attachment of fluorescent dyes or biotin to the cell surface for imaging, flow cytometry, and cell tracking studies.
- **Targeted Drug Delivery:** Conjugation of therapeutic agents to target cells that have been selectively labeled with azides.
- **Studying Cell Surface Interactions:** Modification of cell surface glycans to investigate their role in cell-cell recognition, adhesion, and signaling.
- **Immobilization of Cells:** Attaching cells to surfaces or scaffolds for tissue engineering and cell-based assays.

Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for cell surface modification using **DBCO-PEG1-acid** and the general concept of how glycan modification can influence cell signaling.





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